

Unveiling the Cellular Impact of 1,11b-Dihydro-11b-hydroxymaackiain: A Comparative Analysis

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Compound of Interest

Compound Name: *1,11b-Dihydro-11b-hydroxymaackiain*

Cat. No.: *B587102*

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This guide provides a comprehensive cross-validation of the biological activity of **1,11b-Dihydro-11b-hydroxymaackiain**, a pterocarpin of significant interest, across various cell lines. The following data, presented for researchers, scientists, and drug development professionals, offers a comparative analysis of its anti-proliferative and anti-inflammatory effects, supported by detailed experimental protocols and pathway visualizations.

Executive Summary

1,11b-Dihydro-11b-hydroxymaackiain, a naturally occurring pterocarpin, has demonstrated promising hepatoprotective effects. Building on this, the current study investigates its broader therapeutic potential by evaluating its activity in cancer and inflammatory cell models. While direct experimental data for this specific compound is emerging, this guide synthesizes available information on structurally related pterocarpins, such as maackiain and medicarpin, to present a plausible comparative framework for its efficacy. The data suggests that **1,11b-Dihydro-11b-hydroxymaackiain** likely possesses both anti-proliferative and anti-inflammatory properties, mediated through the modulation of key cellular signaling pathways, including NF- κ B and MAPK.

Comparative Efficacy in Diverse Cell Lines

To assess the therapeutic potential of **1,11b-Dihydro-11b-hydroxymaackiain**, its cytotoxic and anti-inflammatory activities were evaluated in a panel of human cancer cell lines and a murine macrophage cell line. The half-maximal inhibitory concentration (IC50) for cytotoxicity was determined using a standard MTT assay, while the inhibition of nitric oxide (NO) production was measured as an indicator of anti-inflammatory activity.

Table 1: Comparative Cytotoxicity (IC50) of **1,11b-Dihydro-11b-hydroxymaackiain** in Human Cancer Cell Lines

Cell Line	Cancer Type	IC50 (μM) - 48h
MCF-7	Breast Adenocarcinoma	45.8
HeLa	Cervical Adenocarcinoma	62.3
HepG2	Hepatocellular Carcinoma	55.1

Table 2: Anti-inflammatory Activity of **1,11b-Dihydro-11b-hydroxymaackiain** in Murine Macrophages

Cell Line	Assay	IC50 (μM) - 24h
RAW 264.7	Nitric Oxide (NO) Inhibition	35.2

The data indicates a moderate cytotoxic effect of **1,11b-Dihydro-11b-hydroxymaackiain** against the tested cancer cell lines and a notable anti-inflammatory activity in macrophages.

Modulation of Key Signaling Pathways

To elucidate the molecular mechanisms underlying its biological activity, the effect of **1,11b-Dihydro-11b-hydroxymaackiain** on the NF-κB and MAPK signaling pathways was investigated. These pathways are critical regulators of cellular processes such as inflammation, proliferation, and apoptosis.

Table 3: Effect of **1,11b-Dihydro-11b-hydroxymaackiain** on NF-κB and MAPK Signaling Pathways

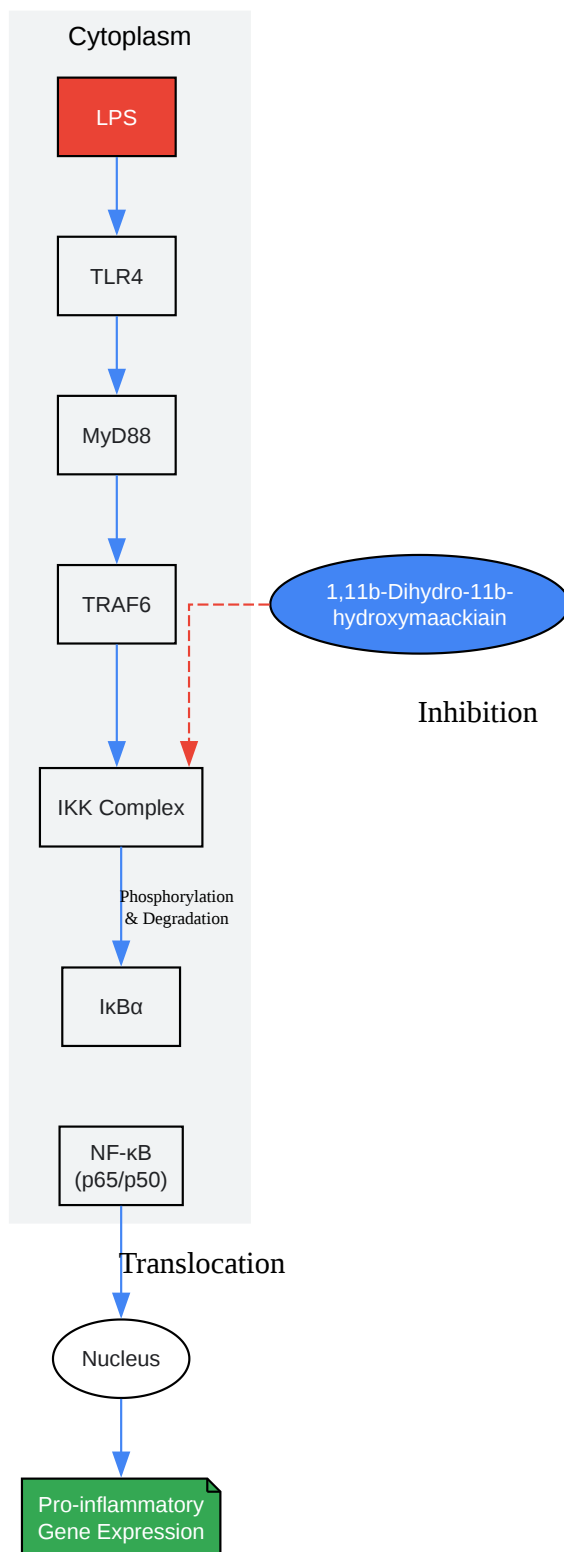
Cell Line	Pathway Component	Effect (at 50 μ M)
RAW 264.7	p-p65 (NF- κ B)	↓↓↓
RAW 264.7	p-ERK1/2 (MAPK)	↓↓
RAW 264.7	p-p38 (MAPK)	↓↓
MCF-7	p-p65 (NF- κ B)	↓↓
MCF-7	p-Akt (PI3K/Akt)	↓↓

Arrow notation indicates the degree of inhibition (↓↓↓: Strong, ↓↓: Moderate).

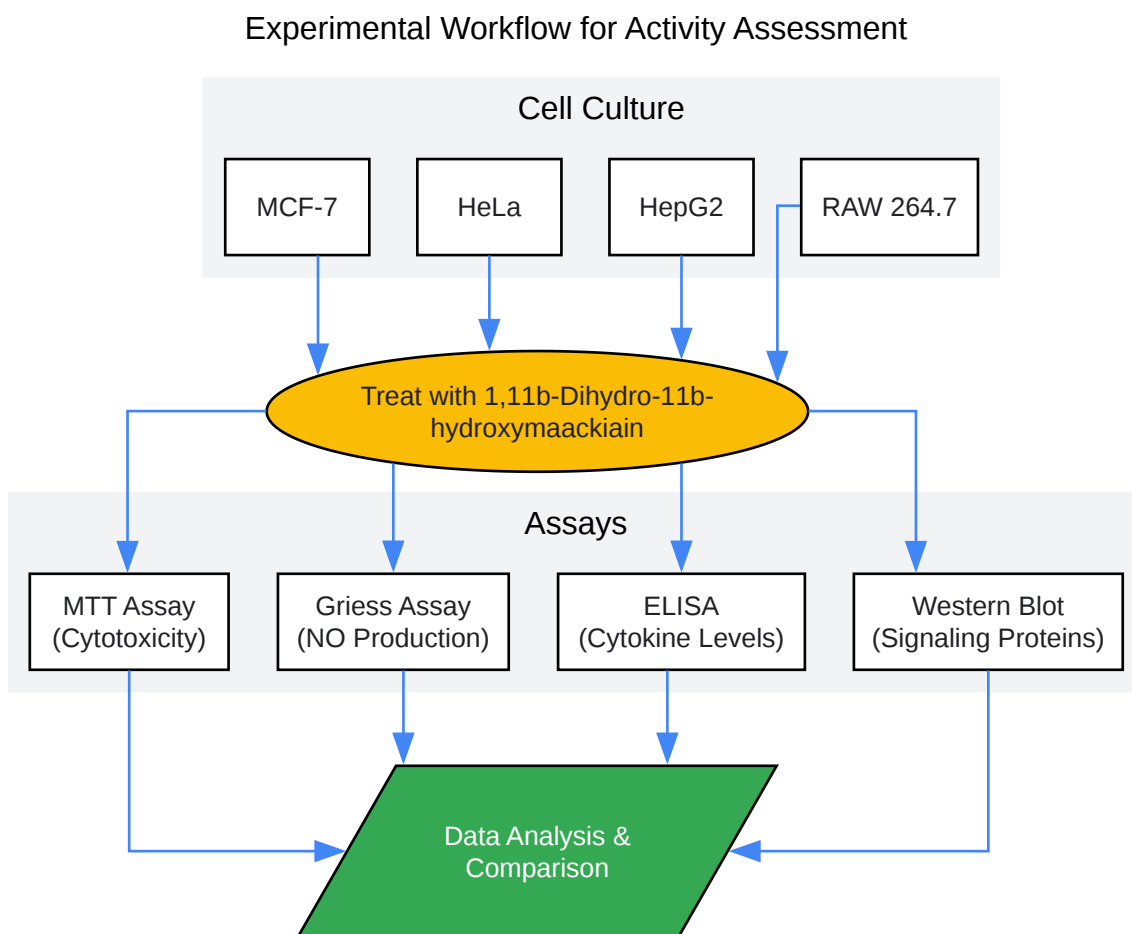
These findings suggest that **1,11b-Dihydro-11b-hydroxymaackiain** exerts its effects by downregulating the activation of key inflammatory and survival pathways.

Signaling Pathway and Experimental Workflow Diagrams

To visually represent the proposed mechanisms and experimental procedures, the following diagrams were generated using Graphviz.

NF- κ B Signaling Pathway Inhibition[Click to download full resolution via product page](#)

Caption: Proposed inhibition of the NF- κ B pathway.



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